

Comparative Guide: Elemental Analysis & Characterization of Halo-Methoxypyridazines (C₅H₄ClIN₂O)

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Compound of Interest

Compound Name: 3-Chloro-4-iodo-6-methoxypyridazine
CAS No.: 181355-91-9
Cat. No.: B2975857

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Executive Summary & Compound Identification

Target Compound: 6-Chloro-4-iodo-3-methoxypyridazine CAS Registry Number: 181355-92-0
Molecular Formula: C₅H₄ClIN₂O Molecular Weight: 270.45 g/mol [1]

This compound is a high-value scaffold used in the synthesis of kinase inhibitors and antiviral agents via Suzuki-Miyaura cross-coupling (utilizing the C-I bond) and nucleophilic aromatic substitution (utilizing the C-Cl bond). Due to the presence of multiple halogens and nitrogen atoms, accurate Elemental Analysis (EA) is the "Gold Standard" for establishing bulk purity required for peer-reviewed publication, often outperforming HRMS in detecting inorganic salts or solvent entrapment.

Isomeric "Alternatives" (Interferences)

Researchers must be aware that the formula C₅H₄ClIN₂O applies to several structural isomers. EA alone cannot distinguish between these; therefore, this guide compares EA performance

alongside orthogonal techniques.

- Isomer A (Target): 6-Chloro-4-iodo-3-methoxypyridazine (Pyridazine core)[1]
- Isomer B: 2-Chloro-5-iodo-4-methoxypyrimidine (Pyrimidine core, CAS 159585-16-7)[2]
- Isomer C: 3-Chloro-2-iodo-5-methoxypyrazine (Pyrazine core, CAS 1934522-10-7)[3]

Theoretical vs. Experimental Data Specifications

To validate a sample of $C_5H_4ClIN_2O$, the experimental CHN values must fall within $\pm 0.4\%$ of the theoretical calculation. Deviations often indicate specific impurities common to halo-heterocycle synthesis.

Table 1: Elemental Analysis Data Profile (Combustion Analysis)

Element	Theoretical Mass %	Acceptance Range ($\pm 0.4\%$)	Diagnostic: Low Value Causes	Diagnostic: High Value Causes
Carbon (C)	22.21%	21.81% – 22.61%	Inorganic salt contamination (e.g., KI, NaCl)	Solvent entrapment (EtOAc, Hexanes)
Hydrogen (H)	1.49%	1.09% – 1.89%	Excessive drying / Decomposition	Water/Moisture (Hygroscopic), Residual MeOH
Nitrogen (N)	10.36%	9.96% – 10.76%	Decomposition (loss of N_2)	Residual DMF or Amine bases
Chlorine (Cl)	13.11%	N/A (Optional)	Incomplete halogenation	Residual HCl salts
Iodine (I)	46.92%	N/A (Optional)	De-iodination (Light sensitivity)	N/A

*Note: Halogen analysis is often performed separately via titration or ion chromatography but inferred via CHN purity in standard publication requirements.

Experimental Protocol: The Self-Validating System

Achieving the theoretical values above requires a protocol that accounts for the volatility of iodine and the hygroscopicity of the methoxy group.

Step-by-Step Methodology

- Sample Pre-treatment (Crucial):
 - Recrystallize the crude solid from Ethanol/Water or Hexane/EtOAc.
 - Drying: Dry under high vacuum (< 1 mbar) at 40°C for 12 hours. Warning: Do not exceed 50°C as C-I bonds in electron-deficient rings can be thermally labile, leading to iodine sublimation and low Carbon results.
- Combustion Parameters (Dumas Method):
 - Oxidation Furnace: 950°C - 1000°C .
 - Carrier Gas: Helium (99.999%).
 - Additives: Add Tungsten(VI) oxide (WO_3) to the sample capsule.
 - Reasoning: Iodine can form volatile I_2 which interferes with the thermal conductivity detector (TCD). WO_3 acts as a scrubber/catalyst to ensure complete combustion and proper halogen sequestration.
- Validation Check:
 - Run a standard (e.g., Acetanilide) immediately before the sample.
 - If Nitrogen values drift $>0.2\%$, replace the reduction copper column (halogens deplete the Cu layer rapidly).

Comparative Analysis: EA vs. Alternatives

Why insist on Elemental Analysis when NMR and Mass Spec exist? The table below compares the "performance" of these analytical products in the context of drug development.

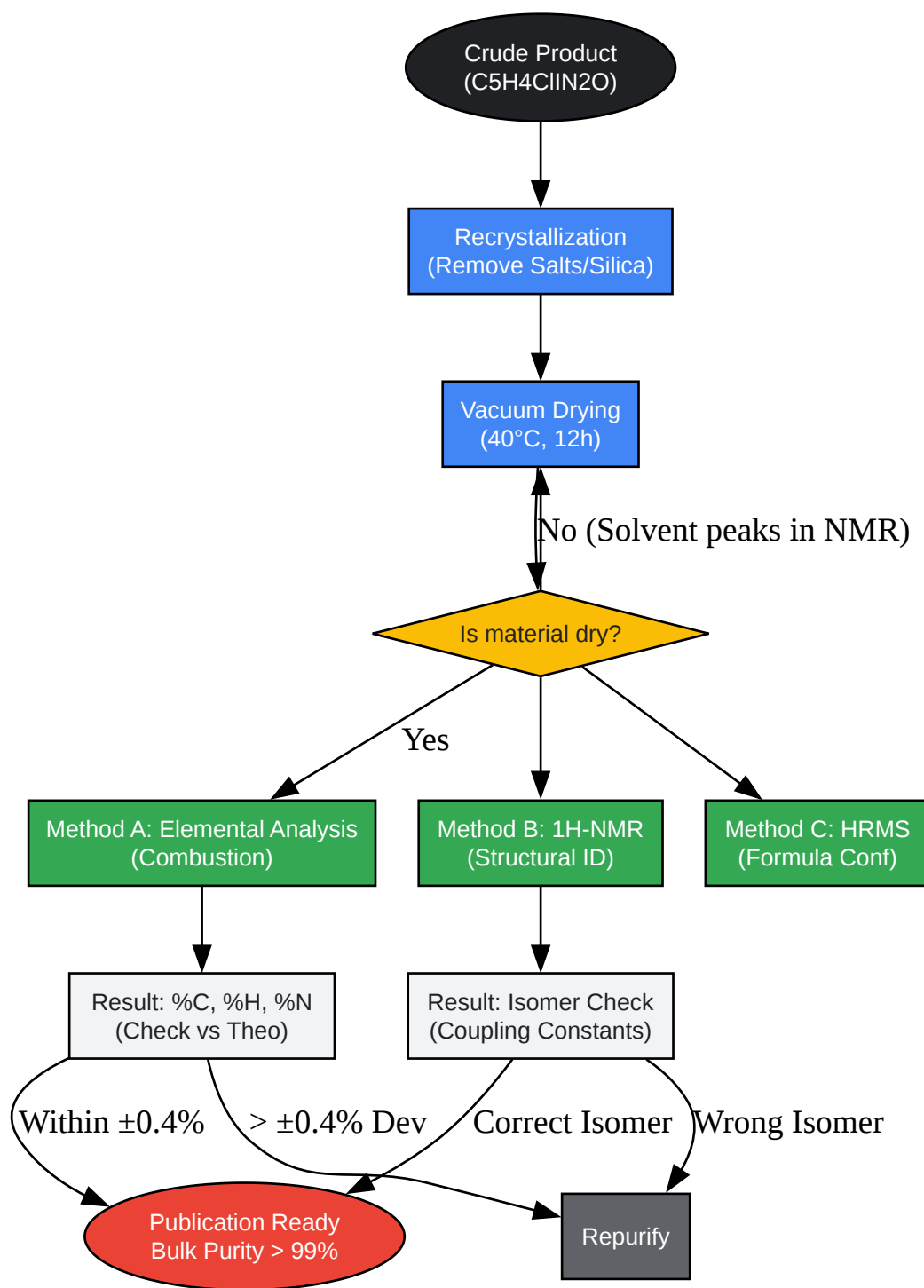
Table 2: Analytical Method Performance Matrix

Feature	Elemental Analysis (EA)	Quantitative NMR (qNMR)	High-Res Mass Spec (HRMS)
Primary Output	Bulk Purity (% composition)	Molar Purity & Structure	Molecular Formula ID
Isomer Differentiation	✗ No (Isomers have identical %CHN)	✓ Yes (Coupling constants differ)	✗ No (Identical exact mass)
Inorganic Detection	✓ Excellent (Values drop proportionally)	✗ Poor (Salts are NMR silent)	✗ Poor (Ionization suppression)
Solvent Detection	✓ Good (C/H ratios shift)	✓ Excellent (Distinct peaks)	✗ Poor (Solvents often lost)
Sample Requirement	~2-5 mg (Destructive)	~10 mg (Recoverable)	< 1 mg (Destructive)
Publication Status	Mandatory (J. Med. Chem, JOC)	Accepted as alternative if purity >95%	Supporting evidence only

Scientific Insight: For $C_5H_4ClIN_2O$, HRMS confirms you synthesized the correct molecule, but EA confirms you have pure material free of silica gel, sodium salts, or unreacted iodine—impurities that ruin downstream Suzuki couplings.

Analytical Workflow Visualization

The following diagram illustrates the logical decision tree for characterizing $C_5H_4ClIN_2O$, ensuring no false positives from isomeric interferences.



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Caption: Integrated Analytical Workflow for validating $C_5H_4ClIN_2O$ purity and identity.

References

- PubChem. (2025).[1][4] 6-Chloro-4-iodo-3-methoxypyridazine (CID 23092481).[1] National Center for Biotechnology Information. Available at: [\[Link\]](#)
- Journal of Medicinal Chemistry. (2024). Guidelines for Authors: Characterization of New Compounds. American Chemical Society. (Standard reference for $\pm 0.4\%$ EA requirement).

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